

JNJ-38877605 Off-Target Effects: A Technical Support Resource

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JNJ525

Cat. No.: B15585085

[Get Quote](#)

For researchers and drug development professionals investigating the c-Met inhibitor JNJ-38877605 (alternatively referred to as **JNJ525**), this technical support center provides essential information regarding its off-target effects, particularly the species-specific renal toxicity that led to the discontinuation of its clinical development.^{[1][2][3][4]} This guide offers troubleshooting advice and frequently asked questions to aid in understanding and navigating these challenges in your research.

Frequently Asked Questions (FAQs)

Q1: What is the primary on-target mechanism of action for JNJ-38877605?

JNJ-38877605 is a potent and highly selective ATP-competitive inhibitor of the c-Met receptor tyrosine kinase, with an IC₅₀ of 4 nM.^{[5][6]} It has demonstrated over 600-fold selectivity for c-Met compared to a panel of more than 200 other tyrosine and serine-threonine kinases.^{[5][6]} Its on-target activity involves the inhibition of HGF-stimulated and constitutively activated c-Met phosphorylation, which plays a crucial role in cancer cell survival, invasiveness, and tumor angiogenesis.^{[5][7]}

Q2: What is the critical off-target effect of JNJ-38877605 observed in clinical trials?

The primary off-target effect and reason for the termination of clinical development is renal toxicity.[1][2][3][4] This toxicity was observed in virtually all patients, even at sub-therapeutic doses, and was not predicted by preclinical studies in rats and dogs.[1][2][3][4]

Q3: Why was this renal toxicity not detected in initial preclinical animal models?

The renal toxicity is due to the formation of species-specific insoluble metabolites.[1][2][3][4] The metabolic pathways leading to these toxic metabolites are active in humans and rabbits but are not significantly present in rats and dogs, the common preclinical toxicology models.[1][2][3][4]

Q4: What is the biochemical mechanism behind this species-specific toxicity?

The toxicity is caused by the metabolism of JNJ-38877605 by the enzyme aldehyde oxidase.[1][2][3] This enzymatic activity leads to the formation of insoluble metabolites (M1/3 and M5/6) that crystallize in the renal tubules, causing degenerative and inflammatory changes in the kidneys.[1][2][3][4]

Troubleshooting Guide

Issue: Observing unexpected renal toxicity in an animal model during in vivo studies with JNJ-38877605.

Troubleshooting Steps:

- **Verify the Animal Model:** Confirm the species of your animal model. Renal toxicity has been specifically documented in rabbits and humans due to the presence of aldehyde oxidase activity.[1][2][3] If you are using rabbits, this toxicity is an expected outcome. If using other species, consider the possibility of inter-individual variations in drug metabolism.
- **Metabolite Analysis:** Conduct pharmacokinetic and metabolite profiling studies on plasma and urine samples from the affected animals. The presence of insoluble metabolites, specifically M1/3 and M5/6, would confirm a similar metabolic pathway to that observed in humans and rabbits.[1][2][3]
- **Histopathological Examination:** Perform a thorough histopathological evaluation of the kidneys from the affected animals. Look for the characteristic signs of crystal formation within

the renal tubules, accompanied by degenerative and inflammatory changes.[1][2][3][4]

Issue: In vitro results show high selectivity, but in vivo studies are confounded by toxicity.

Troubleshooting Steps:

- **Consider Species-Specific Metabolism:** Recognize that in vitro kinase selectivity assays do not account for in vivo metabolism. The high selectivity of JNJ-38877605 for c-Met is well-documented, but this does not predict the formation of toxic metabolites in specific species. [1][3][5]
- **In Vitro Metabolism Studies:** To proactively assess this, you can perform in vitro metabolism studies using liver subcellular fractions (S9 or microsomes) or hepatocytes from different species (rat, dog, rabbit, human).[4] This can help identify the potential for the formation of the problematic metabolites before moving to in vivo studies.
- **Aldehyde Oxidase Inhibition Assay:** To confirm the role of aldehyde oxidase in the metabolism of JNJ-38877605 in your system, you can use a known aldehyde oxidase inhibitor, such as quercetin, in your in vitro metabolism assays.[1] A reduction in the formation of the specific metabolites in the presence of the inhibitor would point to the involvement of this enzyme.[1]

Experimental Protocols

Protocol 1: In Vivo Renal Toxicity Assessment in a Rabbit Model

- **Animal Model:** Use adult New Zealand White rabbits.
- **Drug Administration:** Administer JNJ-38877605 orally at various dose levels.
- **Monitoring:** Regularly monitor the animals for clinical signs of toxicity. Collect blood samples at predetermined time points to measure serum creatinine and blood urea nitrogen (BUN) levels.
- **Urine Analysis:** Collect urine to monitor for crystalluria and other signs of renal damage.
- **Pharmacokinetics:** Analyze plasma samples to determine the pharmacokinetic profile of JNJ-38877605 and its metabolites.

- **Histopathology:** At the end of the study, euthanize the animals and perform a complete necropsy with a focus on the kidneys. Tissues should be fixed, sectioned, and stained for microscopic examination to identify crystal deposits, tubular damage, and inflammation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol 2: In Vitro Metabolite Identification

- **System:** Utilize liver S9 fractions or hepatocytes from rats, dogs, rabbits, and humans.
- **Incubation:** Incubate JNJ-38877605 with the liver preparations in the presence of appropriate cofactors (e.g., NADPH for cytochrome P450 enzymes).
- **Analysis:** Following incubation, analyze the samples using liquid chromatography-mass spectrometry (LC-MS) to identify and quantify the parent drug and its metabolites.
- **Comparison:** Compare the metabolite profiles across the different species to identify any species-specific metabolites. The key metabolites of interest are M1/3 and M5/6.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

Table 1: Kinase Selectivity of JNJ-38877605

Kinase	IC50 (nM)	Selectivity vs. c-Met
c-Met	4	-
Fms	>2500	>625-fold
Other 200+ kinases	-	>600-fold

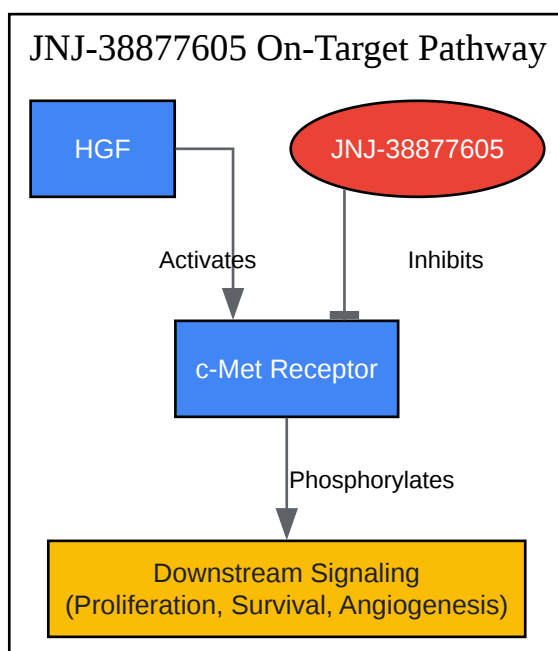
Data compiled from publicly available sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Table 2: Species-Specific Renal Toxicity of JNJ-38877605

Species	Renal Toxicity Observed	Key Metabolites Formed	Primary Metabolizing Enzyme
Human	Yes	M1/3, M5/6	Aldehyde Oxidase
Rabbit	Yes	M1/3, M5/6	Aldehyde Oxidase
Rat	No	Not significant	-
Dog	No	Not significant	-

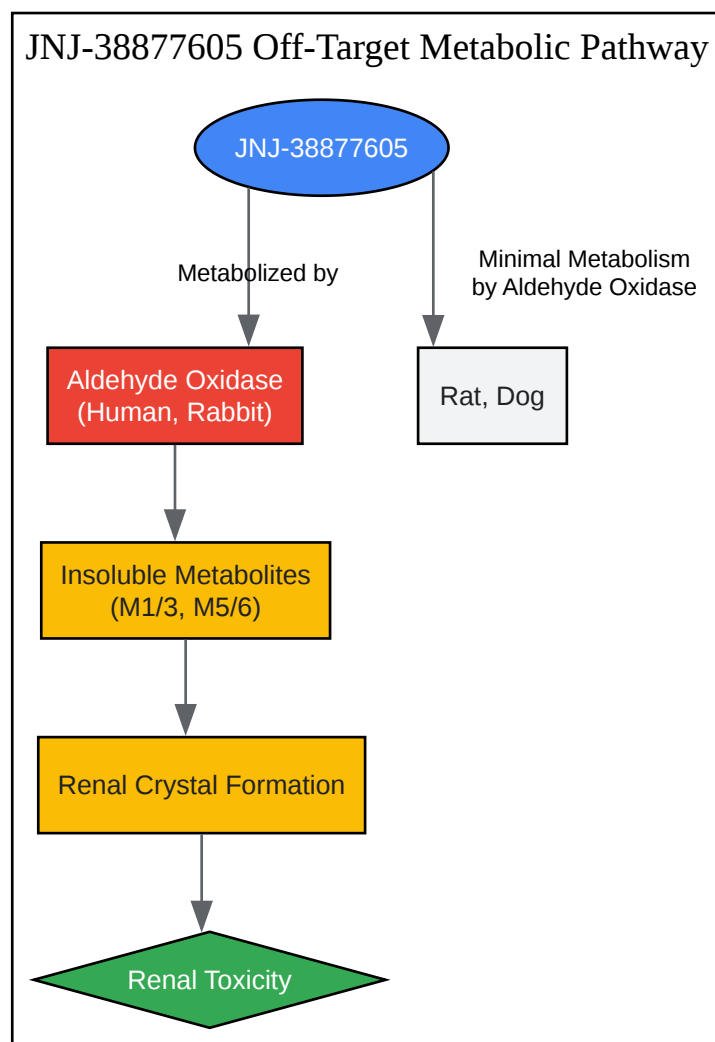
Data compiled from published preclinical and clinical studies.[1][2][3][4]

Visualizations



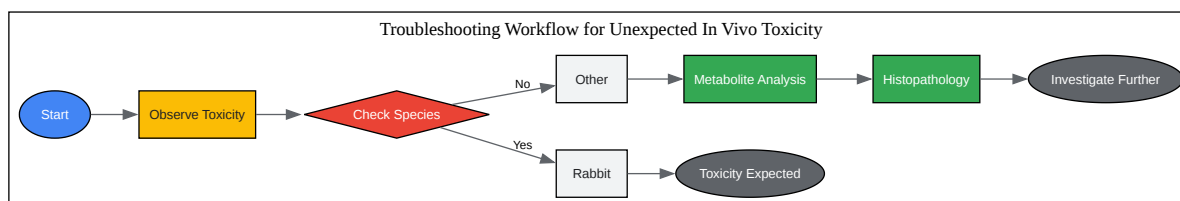
[Click to download full resolution via product page](#)

Caption: On-target signaling pathway of JNJ-38877605.



[Click to download full resolution via product page](#)

Caption: Species-specific off-target metabolic pathway.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for in vivo toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The c-Met tyrosine kinase inhibitor JNJ-38877605 causes renal toxicity through species specific insoluble metabolite formation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38877605/)]
- 2. The c-Met Tyrosine Kinase Inhibitor JNJ-38877605 Causes Renal Toxicity through Species-Specific Insoluble Metabolite Formation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38877605/)]
- 3. aacrjournals.org [aacrjournals.org]
- 4. [researchgate.net](https://www.researchgate.net/publication/328111111) [[researchgate.net](https://www.researchgate.net/publication/328111111)]
- 5. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov)]
- To cite this document: BenchChem. [JNJ-38877605 Off-Target Effects: A Technical Support Resource]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15585085/docs#jnj-38877605-off-target-effects-a-technical-support-resource>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)